

dibromo(difluoro)silane molecular weight and formula

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Compound of Interest

Compound Name: Dibromo(difluoro)silane

Cat. No.: B15485389

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An In-depth Technical Guide on Dibromo(difluoro)silane

This guide provides essential information regarding the molecular weight and formula of **dibromo(difluoro)silane**, tailored for researchers, scientists, and professionals in drug development.

Core Data Presentation

The fundamental properties of **dibromo(difluoro)silane**, including its chemical formula and molecular weight, are summarized below. The molecular weight is derived from the atomic weights of its constituent elements.

Property	Value
Chemical Formula	Br ₂ F ₂ Si[1][2]
Molecular Weight	225.89 g/mol [2]
CAS Number	14188-35-3[1]

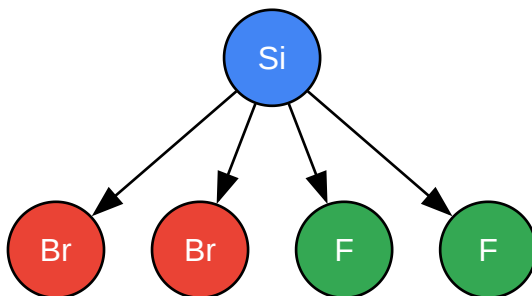
Elemental Composition

The molecular weight is a sum of the atomic weights of each atom in the molecule. The elemental breakdown is as follows:

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Mass Percentage
Bromine	Br	79.904	2	70.7% ^[3]
Fluorine	F	18.998	2	16.8% ^[3]
Silicon	Si	28.085	1	12.4% ^[3]

Molecular Structure Visualization

The structural formula of **dibromo(difluoro)silane** illustrates the arrangement of its atoms. The central silicon atom is bonded to two bromine atoms and two fluorine atoms.



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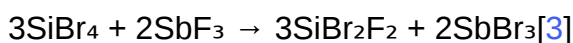
Molecular structure of **dibromo(difluoro)silane**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **dibromo(difluoro)silane** can be found in various chemical literature databases. One common method involves the reaction of silicon tetrabromide with a fluorinating agent.

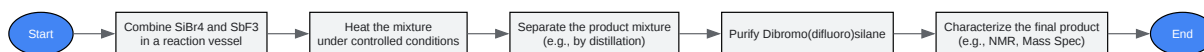
Synthesis via Fluorination of Silicon Tetrabromide:

A typical procedure involves the reaction of silicon tetrabromide (SiBr_4) with antimony trifluoride (SbF_3). The reaction proceeds as follows:



Experimental Workflow:

The following diagram outlines the general workflow for this synthesis method.



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General workflow for the synthesis of **dibromo(difluoro)silane**.

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